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Namie Economic Revitalization: Policy and Research Support Center

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This support center provides essential information for researchers, policymakers, and organizations engaged in the economic revitalization of **Namie**, Fukushima. It outlines the primary challenges, details current revitalization methodologies, and presents key data in a structured format.

Key Challenges and Strategic FAQs

This section addresses critical questions regarding the obstacles to **Namie**'s economic recovery.

Q1: What is the primary demographic challenge facing **Namie**'s revitalization?

A1: The most significant demographic challenge is the extremely low rate of population return following the 2011 evacuation. The pre-disaster registered population was over 21,000, but as of early 2020, the actual resident population was only 1,238.[1] A 2018 survey revealed that 49% of former residents had decided not to return, with another 32% remaining undecided.[2] This slow repopulation hinders the restoration of a vibrant community and creates a labor shortage for recovering and new industries.

Q2: How has the nuclear disaster impacted **Namie**'s traditional industries?

A2: Traditional sectors like agriculture, forestry, and fisheries have been devastated by persistent reputational damage ("fuhyohigai"). Despite rigorous safety testing showing that radiation levels in products are within safe limits, consumer confidence remains low. This has



severely hampered the economic viability of these industries, which were once central to **Namie**'s economy.

Q3: What are the key infrastructural and land-use limitations?

A3: A major obstacle is that approximately 80% of **Namie**'s land area remains designated as "difficult-to-return zones".[1][2] While significant decontamination and rebuilding of roads and railways have occurred in the central areas, the restriction on the vast majority of the town's land severely limits options for housing, commercial development, and agriculture.[1] Furthermore, returned residents have identified a critical need for more commercial (84%), medical (79%), and welfare facilities (51%) to create a sustainable living environment.[2]

Q4: What is the core economic strategy being implemented to overcome these challenges?

A4: The central strategy is to pivot from traditional industries to creating a new industrial base focused on advanced technology and renewable energy. This is being driven by the national "Fukushima Innovation Coast Framework," which aims to attract new businesses and create high-value employment to incentivize population return and ensure long-term economic sustainability.[3]

Quantitative Data Summary

The following tables summarize the key quantitative indicators of **Namie**'s revitalization challenges.

Table 1: Population Dynamics of Namie Town

Metric	Pre-Disaster (2011)	Post-Evacuation Lifting (Feb 2020)
Registered Population	17,114	17,114
Registered Households	6,853	6,853
Actual Resident Population	~21,000	1,238
Actual Resident Households	-	794



Source: Namie Town Official Data, Wikipedia[1]

Table 2: Intentions of Evacuated Namie Residents (2018 Survey)

Intention	Percentage of Respondents
Decided Not to Return	49%
Undecided	32%
Will Return (Soon or Eventually)	14%
Already Returned	3%
No Answer	2%

Source: Current status and issues of Fukushima nuclear disaster areas and victims after lifting of evacuation orders: a case study of **Namie** Town[2]

Revitalization Methodologies and Projects

To address its challenges, **Namie** has become a center for several national-level, technology-focused projects under the Fukushima Innovation Coast Framework. These projects serve as the primary methodology for building a new, resilient economy.

- 1. Fukushima Hydrogen Energy Research Field (FH2R):
- Objective: To establish a hub for the future of hydrogen energy.
- Methodology: FH2R is one of the world's largest hydrogen production facilities, utilizing a 20 MW solar array to power a 10 MW-class hydrogen production unit. The project aims to demonstrate the viability of large-scale, clean hydrogen production and establish a supply chain. It serves as a cornerstone of Namie's identity as a "hydrogen town."[2]
- 2. Fukushima Robot Test Field (RTF):
- Objective: To create a world-class research and development center for robotics and drones.



- Methodology: Located partially in Namie, the RTF provides unparalleled infrastructure for testing aerial, ground, and underwater robots in simulated disaster and infrastructure inspection environments.[4] This includes a 500m runway, test tunnels, bridges, and a submerged urban area. The goal is to attract robotics companies, foster innovation, and create a new industrial cluster.[4][5]
- 3. Fukushima Institute for Research, Education and Innovation (F-REI):
- Objective: To become a global center for creative reconstruction, strengthening Japan's scientific capabilities.
- Methodology: Established in Namie in April 2023, F-REI focuses on five core research
 areas: robotics, agriculture/forestry/fisheries, energy, radiation science and medicine, and the
 collection and dissemination of data on nuclear disasters.[6] By attracting top-tier
 researchers, F-REI is designed to be the intellectual core of the region's revitalization, driving
 innovation that can be commercialized by local and new enterprises.[6]
- 4. Battery Reuse and Remanufacturing:
- Objective: To establish a circular economy model for electric vehicle (EV) batteries.
- Methodology: The company 4R Energy Corporation has established a plant in Namie to reuse and remanufacture used lithium-ion batteries from EVs. This initiative capitalizes on the growing EV market and positions Namie within the sustainable energy sector.

Logical Relationship Diagrams

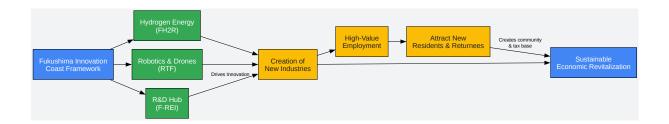
The following diagrams illustrate the interconnected nature of the challenges and strategic responses in **Namie**'s revitalization.





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Core Challenges Facing Namie's Revitalization.



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Strategic Response via the Innovation Coast Framework.

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